

physical and chemical properties of tert-butyl thiomorpholine-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *tert-Butyl thiomorpholine-4-carboxylate*

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Technical Guide: Tert-butyl Thiomorpholine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **tert-butyl thiomorpholine-4-carboxylate**, a key heterocyclic building block in medicinal chemistry and organic synthesis.

Introduction

Tert-butyl thiomorpholine-4-carboxylate, also known as N-Boc-thiomorpholine, is a saturated six-membered heterocyclic compound containing both nitrogen and sulfur atoms. The presence of the tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom makes it a versatile intermediate for the synthesis of a wide range of more complex molecules. The thiomorpholine scaffold is a sulfur analog of morpholine and is of significant interest in drug discovery, as the sulfur atom can influence the physicochemical properties, metabolic stability, and biological activity of a molecule. This compound serves as a crucial starting material for creating diverse libraries of thiomorpholine derivatives for screening in various therapeutic areas.

Physicochemical Properties

Quantitative experimental data for the primary physical properties of **tert-butyl thiomorpholine-4-carboxylate** are not readily available in published literature. The following tables summarize its key identifiers and a combination of available and predicted data.

Table 1: Compound Identification

Identifier	Value	Reference
Chemical Name	tert-Butyl thiomorpholine-4-carboxylate	N/A
Synonyms	N-Boc-thiomorpholine, 4-Boc-thiomorpholine	N/A
CAS Number	220655-09-4	[1]
Molecular Formula	C ₉ H ₁₇ NO ₂ S	[1]
Molecular Weight	203.30 g/mol	[1]

Table 2: Physical and Chemical Properties

Property	Value	Type	Reference
Boiling Point	390.7 ± 35.0 °C	Predicted	[2]
Density	1.230 ± 0.06 g/cm ³	Predicted	[2]
pKa	-1.87 ± 0.20	Predicted	[2]
logP	1.5	Predicted	N/A
Solubility	Miscible with organic solvents.	Inferred	N/A
Appearance	Solid	Inferred	

Note: Predicted values are computationally derived and should be used as estimates. Experimental verification is recommended.

Chemical Properties and Reactivity

Stability and Storage

Tert-butyl thiomorpholine-4-carboxylate is stable under standard laboratory conditions. For long-term storage, it should be kept in a tightly sealed container in a cool, dry place, away from strong acids and oxidizing agents.^[2] The N-Boc protecting group is generally stable to basic and nucleophilic conditions but is labile to strong acids.

Reactivity

The chemical reactivity of **tert-butyl thiomorpholine-4-carboxylate** is dominated by two main features: the N-Boc protecting group and the sulfur atom of the thiomorpholine ring.

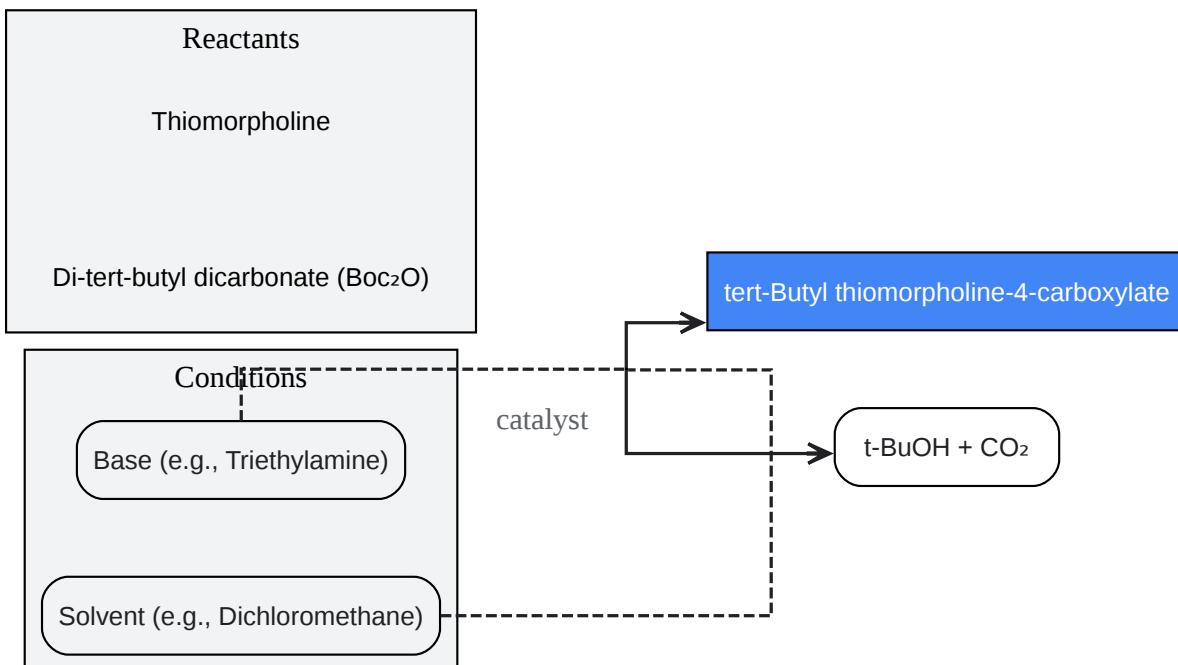
- Deprotection of the N-Boc Group: The tert-butoxycarbonyl group can be readily cleaved under acidic conditions (e.g., trifluoroacetic acid in dichloromethane, or hydrogen chloride in an organic solvent) to yield the free thiomorpholine.^[2] This reaction is fundamental to its use as a synthetic intermediate.
- Oxidation of the Sulfur Atom: The sulfide in the thiomorpholine ring can be oxidized to form the corresponding sulfoxide and sulfone derivatives.^[2] These oxidized forms are often explored in medicinal chemistry to modulate polarity and hydrogen bonding capacity.

Experimental Protocols

Synthesis of Tert-butyl Thiomorpholine-4-carboxylate

A standard method for the synthesis of **tert-butyl thiomorpholine-4-carboxylate** involves the protection of the secondary amine of thiomorpholine using di-tert-butyl dicarbonate (Boc₂O).

Reaction:

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Synthesis of **tert-butyl thiomorpholine-4-carboxylate**.

Materials:

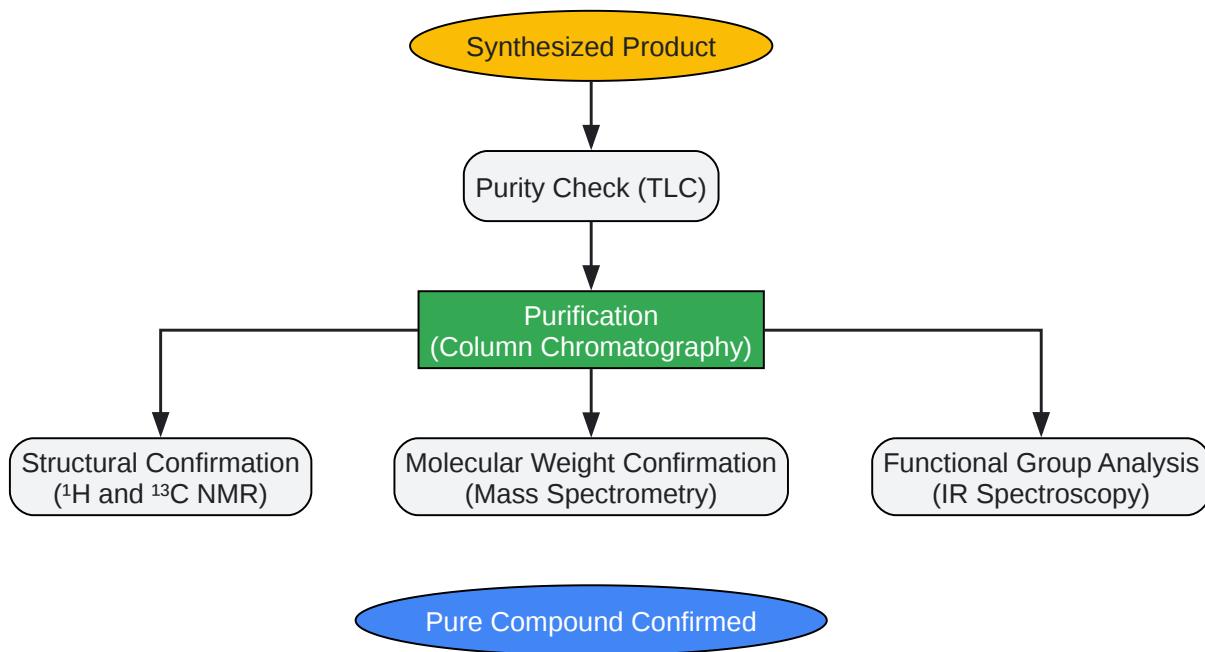
- Thiomorpholine
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N) or another suitable base
- Dichloromethane (DCM) or another suitable anhydrous solvent
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a stirred solution of thiomorpholine (1.0 equivalent) in anhydrous dichloromethane at 0 °C, add triethylamine (1.1 equivalents).
- Slowly add a solution of di-tert-butyl dicarbonate (1.1 equivalents) in anhydrous dichloromethane.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.[\[2\]](#)
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with dichloromethane and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford **tert-butyl thiomorpholine-4-carboxylate**.

Analytical Characterization Workflow

The structural integrity and purity of the synthesized compound can be confirmed using a standard analytical workflow.



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- To cite this document: BenchChem. [physical and chemical properties of tert-butyl thiomorpholine-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1323514#physical-and-chemical-properties-of-tert-butyl-thiomorpholine-4-carboxylate>]

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